

Application Note: High-Throughput Cell-Based Assay for Measuring Retosiban Potency

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Compound of Interest

Compound Name:	Retosiban
Cat. No.:	B1680553

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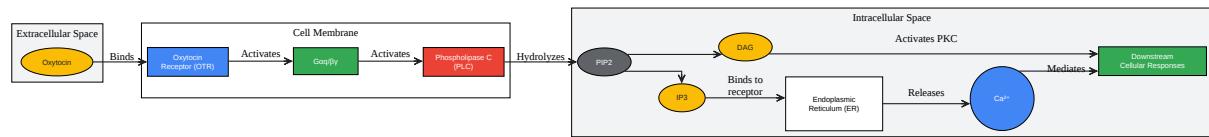
Introduction

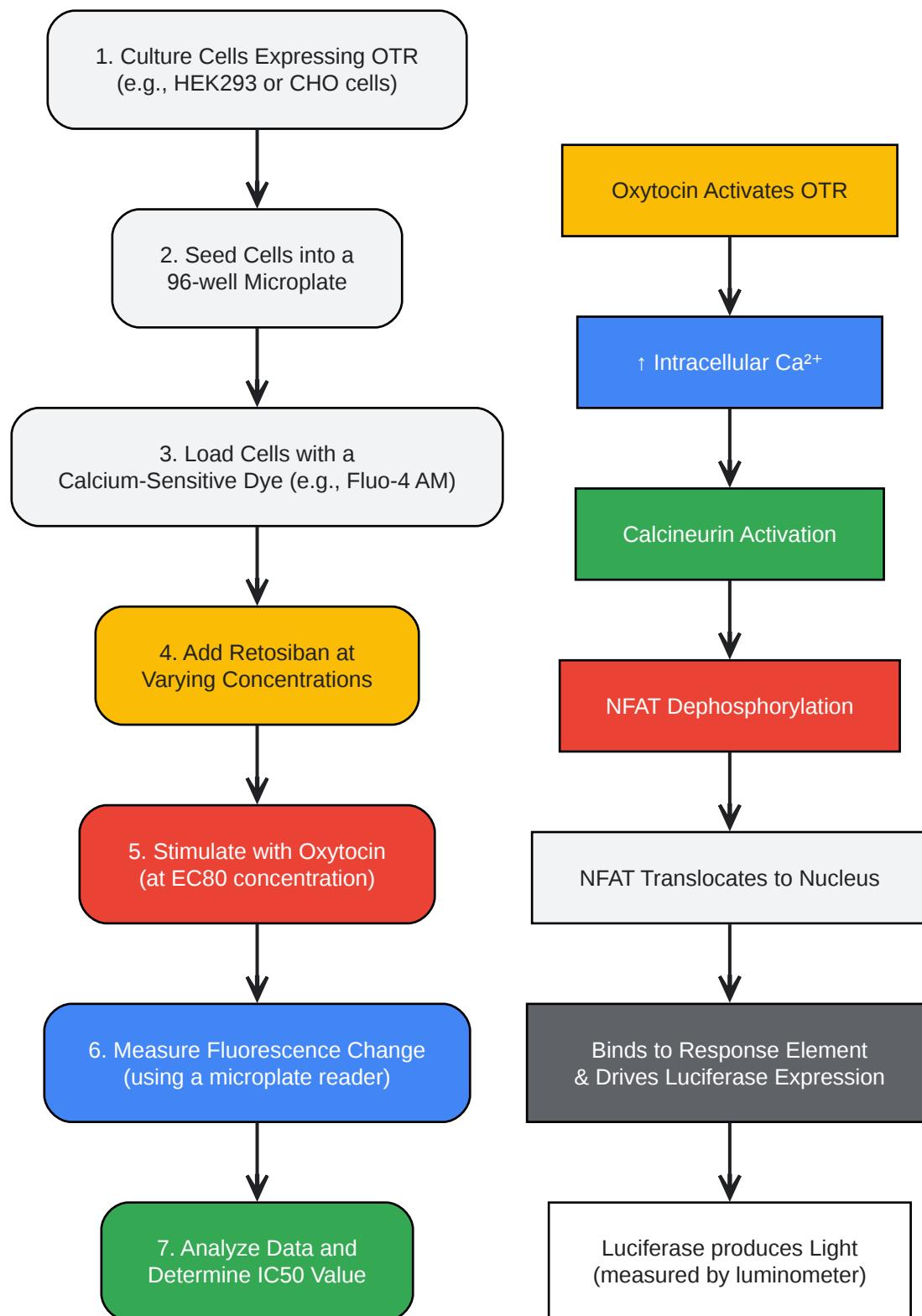
Retosiban is a potent and highly selective, orally active antagonist of the oxytocin receptor (OTR).[1] It is under development for the treatment of preterm labor by inhibiting oxytocin-induced uterine contractions.[1][2][3] Accurate determination of **Retosiban**'s potency is crucial for its preclinical and clinical development. This application note provides detailed protocols for a cell-based assay to measure the potency of **Retosiban** and other OTR antagonists. The primary method described is a calcium mobilization assay, a robust and high-throughput compatible method for assessing the functional activity of Gq-coupled G protein-coupled receptors (GPCRs) like the OTR.

Retosiban acts as a competitive antagonist at the oxytocin receptor.[2] It has a high affinity for the human oxytocin receptor, with a reported K_i value of 0.65 nM, and exhibits over 1400-fold selectivity over the related vasopressin receptors.[1] The oxytocin receptor is a class A GPCR that primarily couples to the $G_{\alpha q/11}$ subunit of the heterotrimeric G protein.[4][5] Activation of the OTR by its endogenous ligand, oxytocin, stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, causing the release of stored intracellular calcium, which can be measured using calcium-sensitive fluorescent dyes.[5][6][7]

Signaling Pathway

The activation of the oxytocin receptor initiates a signaling cascade that is fundamental to its physiological effects. The following diagram illustrates the Gq-mediated signaling pathway.



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